

Analytical methods for characterization of 1,4-oxazepane compounds

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Compound of Interest

Compound Name: 6,6-Dimethyl-1,4-oxazepane
hydrochloride

CAS No.: 2155856-25-8

Cat. No.: B2613976

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Title: Application Note: Advanced Analytical Characterization of 1,4-Oxazepane Scaffolds in Drug Development

Introduction & Strategic Context

1,4-Oxazepanes are seven-membered saturated heterocyclic compounds containing oxygen and nitrogen atoms at the 1- and 4-positions. In modern medicinal chemistry, they serve as highly versatile bioisosteres for piperidines and morpholines, offering enhanced physicochemical properties such as improved aqueous solubility, tuned basicity, and increased metabolic stability[1]. The unique conformational rigidity of the 1,4-oxazepane ring is critical for optimizing binding affinity to biological targets, such as in the development of selective dopamine D4 receptor ligands for psychiatric disorders[2].

However, the same structural features that make 1,4-oxazepanes pharmacologically attractive—namely their polarity, basicity, and complex stereochemical dynamics—present significant analytical challenges during synthesis, purification, and structural elucidation[3].

Physicochemical Profiling & Structural Dynamics

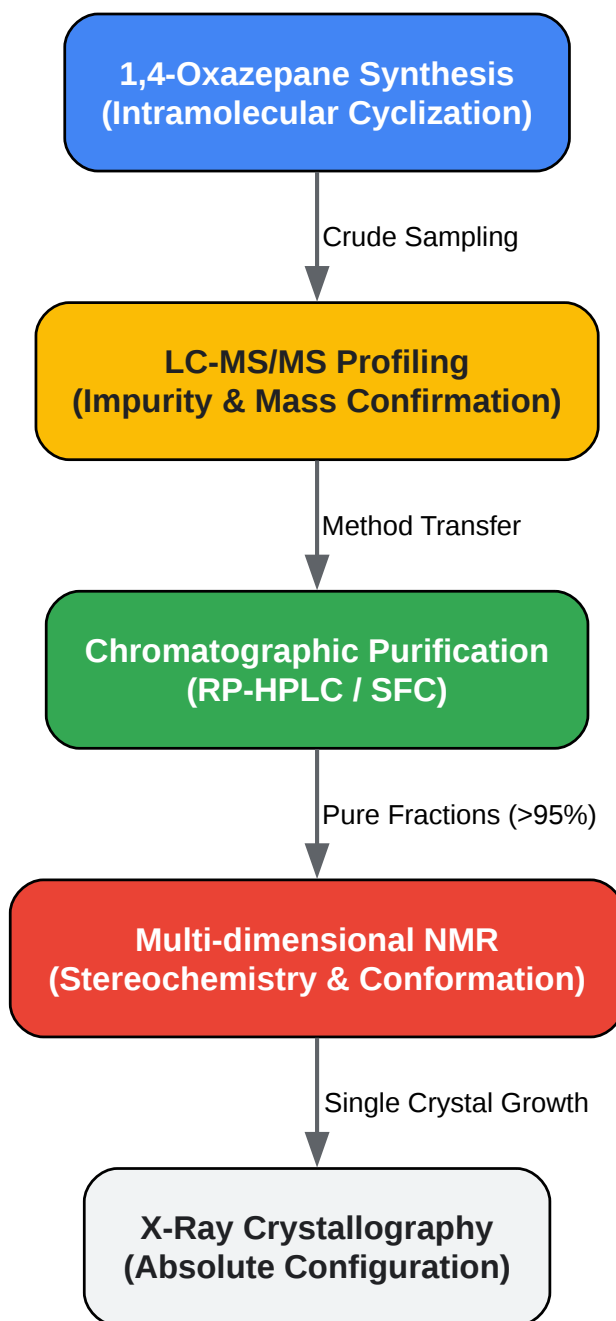
Understanding the inherent properties of the 1,4-oxazepane core is the first step in designing a robust analytical strategy. Table 1 summarizes the key physicochemical parameters and their direct implications on analytical workflows.

Table 1: Physicochemical Parameters of 1,4-Oxazepanes and Analytical Implications

Parameter	Characteristic	Analytical Implication
Core Structure	7-membered non-planar heterocycle	Exhibits conformational flexibility (chair vs. twist-chair) [3]. Requires multidimensional NMR (NOESY) to resolve relative stereochemistry[4].
Polarity	High (due to ether and amine/amide linkages)	Prone to active-site interactions in GC, causing peak tailing[5]. Necessitates polar-embedded or hybrid LC stationary phases.
Basicity	pKa ~7.0 - 8.5 (for secondary/tertiary amines)	Mobile phase pH must be strictly controlled (e.g., buffered at pH 5.8 or 10.0) to prevent peak splitting and ensure reproducible retention times[5].

Analytical Workflow Design

To systematically characterize 1,4-oxazepane derivatives, we employ a multi-tiered analytical workflow. The process transitions from crude reaction monitoring to absolute stereochemical confirmation.



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Analytical workflow for the characterization of 1,4-oxazepane derivatives.

Protocol 1: LC-MS/MS Impurity Profiling and Reaction Monitoring

Causality & Expert Insight: Because 1,4-oxazepanes possess a basic nitrogen and polar ether linkage, they frequently interact with residual silanols on conventional silica-based columns, resulting in severe peak tailing and poor resolution of diastereomeric by-products[5]. To counteract this, this protocol utilizes a polar-embedded C18 column combined with a volatile ammonium acetate buffer. This specific buffer ensures the amine remains partially ionized for excellent Electrospray Ionization (ESI) sensitivity while masking silanol interactions[5].

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve the crude 1,4-oxazepane product in HPLC-grade Methanol or Acetonitrile to a concentration of 1 mg/mL. Dilute further with 50:50 Mobile Phase A:B to a final concentration of 10 µg/mL to prevent mass detector saturation.
- **Chromatographic Separation:**
 - **Column:** Waters XBridge Shield RP18 (or equivalent polar-embedded column), 2.1 x 100 mm, 3.5 µm.
 - **Mobile Phase A:** 10 mM Ammonium Acetate in LC-MS grade water (pH naturally ~6.8).
 - **Mobile Phase B:** LC-MS grade Acetonitrile.
 - **Gradient:** 5% B hold for 1 min, ramp to 95% B over 8 mins, hold at 95% B for 2 mins. Flow rate: 0.3 mL/min.
- **Mass Spectrometry (ESI+):**
 - **Mode:** Positive Electrospray Ionization (ESI+).
 - **Parameters:** Capillary voltage at 3.0 kV, desolvation temperature at 350 °C, and desolvation gas flow at 600 L/hr.
 - **Detection:** Run in full scan mode (m/z 100-1000) for unknown impurities, and Multiple Reaction Monitoring (MRM) for targeted quantification of the parent mass[5].
- **Self-Validation Check:** Inject a system suitability standard (e.g., a known 1,4-oxazepane reference). The chromatographic tailing factor (

) must be

, and the signal-to-noise (S/N) ratio for the Limit of Quantitation (LOQ) must be

before proceeding with sample analysis.

Protocol 2: Multidimensional NMR for Stereochemical Elucidation

Causality & Expert Insight: The synthesis of substituted 1,4-oxazepanes (such as chiral 1,4-oxazepane-5-carboxylic acids) often yields a mixture of diastereomers[4]. 1D

¹H NMR is insufficient for structural assignment due to severe signal overlap in the aliphatic region (1.5–4.0 ppm) and the complex scalar couplings of the non-planar ring[4]. We employ a comprehensive 2D NMR suite:

¹H-

¹H COSY traces the continuous spin system of the heterocycle,

¹H-

¹³C HMBC confirms the connectivity of peripheral substituents to the core, and

¹H-

¹H NOESY is strictly required to determine the relative stereochemistry (syn/anti relationships) by observing through-space proximity of protons across the ring[4].

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15–20 mg of highly purified (>95% by LC-MS) 1,4-oxazepane in 0.6 mL of deuterated chloroform () or . Filter the solution through glass wool into a 5 mm NMR tube to remove particulates that degrade magnetic field homogeneity.
- 1D Acquisition:

- Acquire a standard

H spectrum (16–32 scans, relaxation delay

s).
- Acquire a

C Attached Proton Test (APT) spectrum (1024 scans) to differentiate

(positive signals) from

(negative signals)[4].
- 2D Acquisition:
 - COSY: Acquire with a standard gradient-selected pulse sequence to map the

and

proton networks.
 - HMBC: Optimize for a long-range coupling constant (

) of 8 Hz to confirm the attachment of exocyclic groups (e.g., linking the oxazepane core to
a phenyl ring or carboxylic acid)[4].
 - NOESY: Set the mixing time (

) to 300–500 ms, which is optimal for small molecules (MW < 500 Da) to observe critical
nuclear Overhauser effects without spin diffusion artifacts.
- Self-Validation Check: Ensure the solvent lock is stable and shim quality is optimal by
checking the solvent residual peak; the width at half-height (

) must be

Hz.

Data Presentation: Diagnostic Analytical Markers

To expedite data interpretation, Table 2 provides a reference matrix of expected NMR chemical shifts for the unsubstituted 1,4-oxazepane core. Substituents will predictably shift these baselines.

Table 2: Diagnostic

H and

C NMR Chemical Shifts for the 1,4-Oxazepane Core

Ring Position	H Shift Range (ppm)	C Shift Range (ppm)	Multiplicity & Coupling Characteristics
C2 (adjacent to O)	3.50 – 3.90	68.0 – 72.0	Complex multiplet; exhibits strong NOE to C3 protons.
C3 (adjacent to O)	3.60 – 4.00	70.0 – 74.0	Often overlaps with C2; cleanly resolved via H-C HSQC.
C5 (adjacent to N)	2.80 – 3.20	45.0 – 52.0	Diastereotopic protons show distinct geminal coupling (Hz).
C6 (aliphatic)	1.70 – 2.10	25.0 – 30.0	Quintet-like appearance; serves as the starting point for COSY walk to C5 and C7.
C7 (adjacent to N)	2.70 – 3.10	48.0 – 55.0	Broadened signals may appear if nitrogen inversion is intermediate on the NMR timescale.

References

[2] Title: New Series of Morpholine and 1,4-Oxazepane Derivatives as Dopamine D4 Receptor Ligands: Synthesis and 3D-QSAR Model Source: Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]

[4] Title: Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine Source: RSC Advances (Royal Society of Chemistry) URL:[[Link](#)]

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- [4. Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine - RSC Advances \(RSC Publishing\) DOI:10.1039/D0RA07997A](#) [[pubs.rsc.org](#)]
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